

Application Notes and Protocols for the Total Synthesis of (±)-Welwitindolinone A Isonitrile

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Compound of Interest

Compound Name: Welwitindolinone A isonitrile

Cat. No.: B1245564

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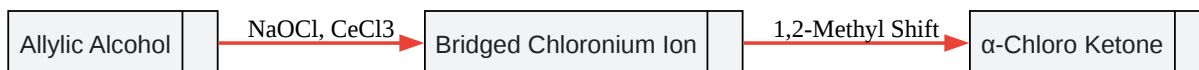
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview and experimental protocols for the total synthesis of the complex natural product (±)-**Welwitindolinone A isonitrile**. The synthesis, developed by the research group of John L. Wood, showcases several innovative and strategic chemical transformations.

Retrosynthetic Analysis and Strategic Overview

The total synthesis of (±)-**Welwitindolinone A isonitrile** is a landmark achievement in natural product synthesis. The strategy hinges on the rapid construction of the core bicyclo[4.2.0]octane system, followed by the stereoselective installation of the challenging C12 quaternary center and the adjacent chlorine-bearing stereocenter. The final stages of the synthesis feature a novel method for the construction of the spiro-oxindole moiety.

The retrosynthetic analysis reveals the key disconnections and strategic bond formations:



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